

4-Bromo-2,6-dimethylanisole material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Bromo-2,6-dimethylanisole

Cat. No.: B076157

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An In-depth Technical Guide to the Material Safety of **4-Bromo-2,6-dimethylanisole**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **4-Bromo-2,6-dimethylanisole** (CAS No. 14804-38-7), intended for use by professionals in research and development. The information is compiled from various safety data sheets to ensure a thorough understanding of the chemical's properties and associated hazards.

Section 1: Chemical and Physical Properties

4-Bromo-2,6-dimethylanisole is an organic compound utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.^[1] It is characterized by a benzene ring substituted with a bromine atom, two methyl groups, and a methoxy group.^[1] Depending on temperature and purity, it can appear as a colorless to pale yellow liquid or solid.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BrO	[1][2]
Molecular Weight	215.09 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	117-120 °C at 13 mmHg	
Density	1.347 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.5450	
Flash Point	> 110 °C (> 230 °F) - closed cup	
Solubility	Soluble in organic solvents, less soluble in water.[1]	[1]

Section 2: Hazard Identification and Classification

This chemical is classified as hazardous. The primary hazards are skin and eye irritation.[4]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[4]
Eye Irritation	2A	H319: Causes serious eye irritation.[4]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.[4]

Signal Word: Warning[4]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[4]

Section 3: Safe Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **4-Bromo-2,6-dimethylanisole**.

Experimental Protocol for Safe Handling:

- Ventilation: Use only in a well-ventilated area.^[4] Local exhaust ventilation should be employed to control airborne concentrations.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear suitable protective gloves (e.g., type ABEK (EN14387) respirator filter).
 - Body Protection: Wear appropriate protective clothing to prevent skin exposure.
- Hygiene Measures: Wash hands thoroughly after handling.^[4] Do not eat, drink, or smoke in work areas.
- Handling Procedure: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.^[4]
- Keep away from incompatible materials such as strong oxidizing agents.

Section 4: Emergency Procedures and First Aid

Experimental Protocol for Emergency Response:

- In Case of Skin Contact:
 - Immediately remove contaminated clothing.

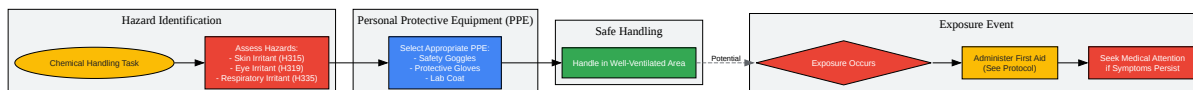
- Wash the affected area with plenty of soap and water.[4]
- If skin irritation persists, seek medical advice.[4]
- In Case of Eye Contact:
 - Rinse cautiously with water for several minutes.[4]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[4]
 - If eye irritation persists, get medical advice/attention.[4]
- In Case of Inhalation:
 - Move the person to fresh air and keep them comfortable for breathing.[4]
 - If respiratory symptoms develop, seek medical attention.
- In Case of Ingestion:
 - Do NOT induce vomiting.[4]
 - Rinse mouth with water.[4]
 - Seek immediate medical attention.

Firefighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[4]
- Specific Hazards: Thermal decomposition may produce carbon oxides and hydrogen bromide.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[4]

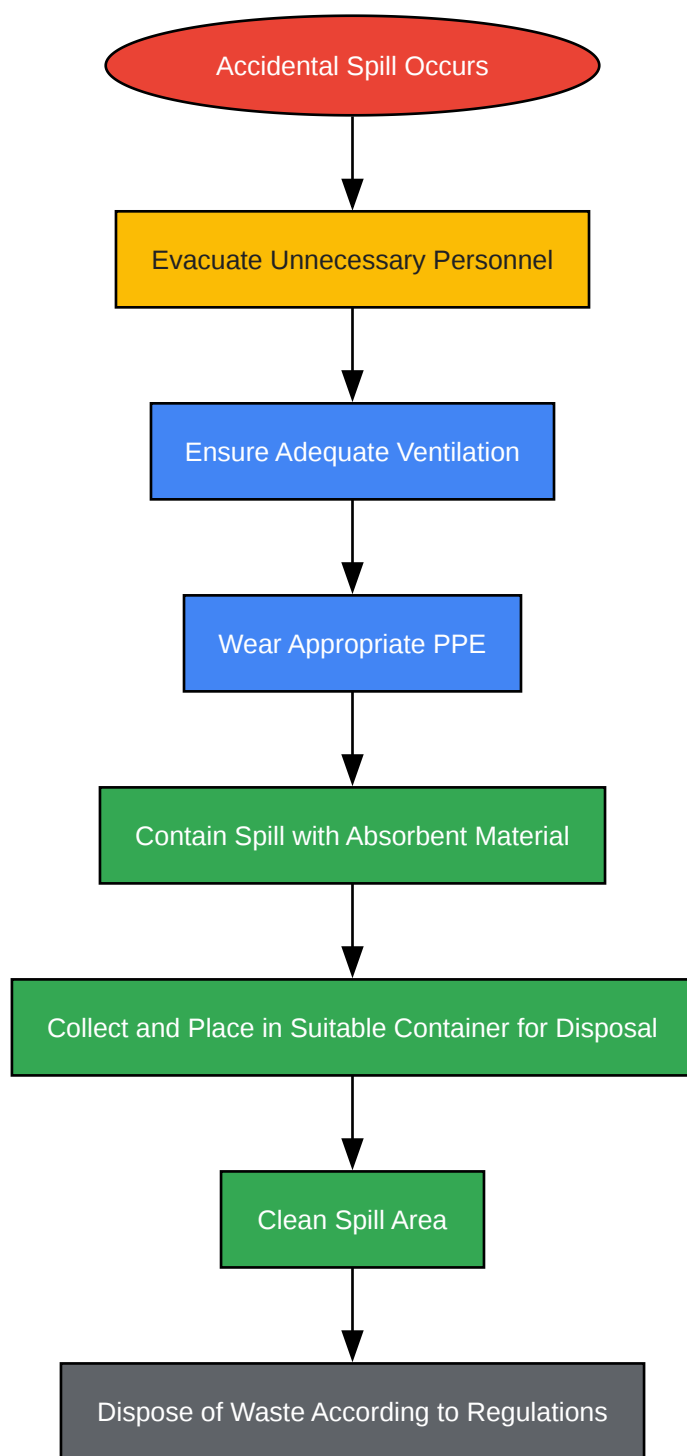
Section 5: Visual Guides

The following diagrams illustrate key safety workflows.



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Caption: Hazard identification and response workflow.



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Caption: Accidental spill response workflow.

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